

Commercial Suppliers and Research Applications of Galanolactone

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Compound of Interest					
Compound Name:	Galanolactone				
Cat. No.:	B038134	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the research use of **Galanolactone**, a natural diterpenoid. It includes information on commercial suppliers, its primary mechanism of action as a 5-HT3 receptor antagonist, and potential, though not yet fully elucidated, applications in anti-inflammatory and anticancer research.

Commercial Suppliers of Galanolactone

Galanolactone is available from several commercial suppliers for research purposes. Purity and formulation may vary, so it is essential to consult the supplier's specifications.

Supplier	Website	Catalog Number (Example)	Purity
AOBIOUS	INVALID-LINK	AOB8579	>98%
BOC Sciences	INVALID-LINK	115753-79-2	Inquire
BioCrick	INVALID-LINK	BCP0543	>98%
Biosynth	INVALID-LINK	QEA75379	Inquire

Application: 5-HT3 Receptor Antagonism



Galanolactone is a known antagonist of the 5-hydroxytryptamine-3 (5-HT3) receptor.[1] This receptor is a ligand-gated ion channel involved in various physiological processes, including nausea and vomiting, gut motility, and anxiety.

Quantitative Data

The following table summarizes the inhibitory activity of **Galanolactone** on 5-HT-induced responses in guinea pig ileum.

Parameter	Value	Tissue	Agonist	Reference
pIC50	4.93	Guinea pig ileum	5-HT	[1]
pIC50	5.10	Guinea pig ileum	2-methyl-5-HT (selective 5-HT3 agonist)	[1]

Experimental Protocol: Functional Assay of 5-HT3 Receptor Antagonism in Isolated Guinea Pig Ileum

This protocol is based on methodologies described for assessing 5-HT3 receptor activity in isolated intestinal preparations.

Objective: To determine the inhibitory effect of **Galanolactone** on 5-HT-induced contractions in isolated guinea pig ileum.

Materials:

- Male guinea pig (250-350 g)
- Krebs solution (in mM: NaCl 118, KCl 4.7, CaCl2 2.5, KH2PO4 1.2, MgSO4 1.2, NaHCO3 25, glucose 11)
- Serotonin (5-HT) hydrochloride
- Galanolactone
- Organ bath system with isometric transducers

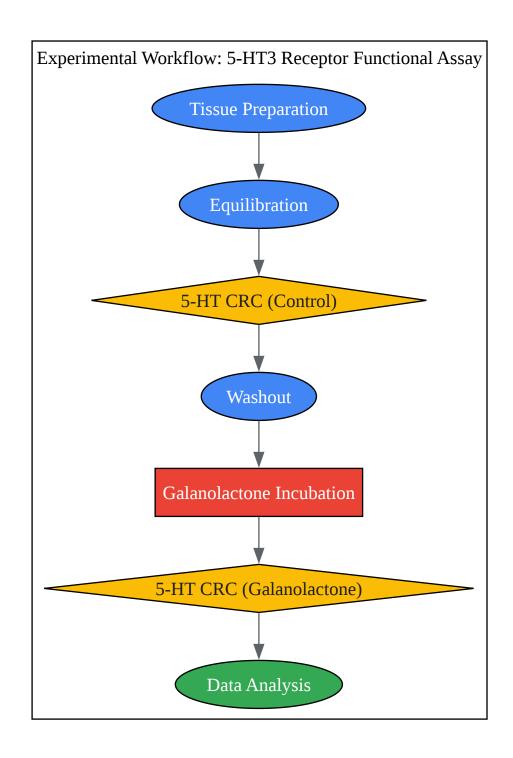


Carbogen gas (95% O2, 5% CO2)

Procedure:

- Humanely euthanize the guinea pig and excise a segment of the terminal ileum.
- Cleanse the ileal segment by flushing with Krebs solution.
- Mount a 2-3 cm segment of the ileum in an organ bath containing Krebs solution, maintained at 37°C and continuously gassed with carbogen.
- Allow the tissue to equilibrate for 60 minutes under a resting tension of 1 g, with washes every 15 minutes.
- Record isometric contractions using a force transducer.
- Obtain a cumulative concentration-response curve for 5-HT (e.g., 10 nM to 100 μM).
- Wash the tissue repeatedly until the baseline is restored.
- Incubate the tissue with **Galanolactone** at the desired concentration for 30 minutes.
- Obtain a second cumulative concentration-response curve for 5-HT in the presence of Galanolactone.
- Analyze the data to determine the pIC50 value of **Galanolactone**.





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Caption: Workflow for assessing 5-HT3 receptor antagonism.

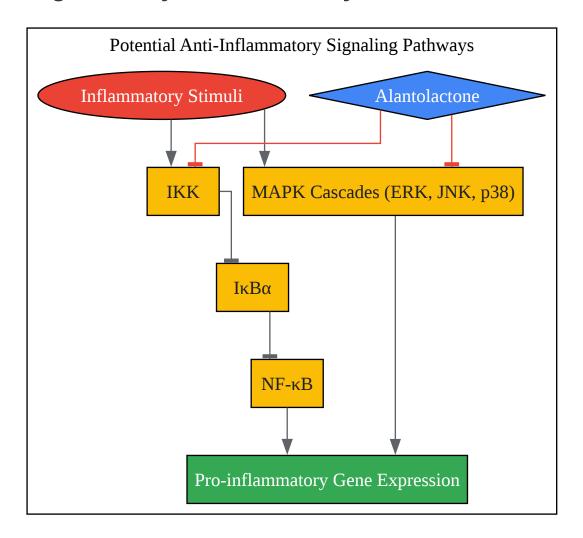
Potential Application: Anti-Inflammatory Effects (Based on a Related Compound)



While direct evidence for **Galanolactone**'s anti-inflammatory activity is limited, a structurally related sesquiterpene lactone, Alantolactone, has been shown to possess significant anti-inflammatory properties. These findings suggest a potential avenue of research for **Galanolactone**.

Alantolactone has been demonstrated to inhibit the activation of key inflammatory signaling pathways, including Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK).[2][3]

Signaling Pathways Modulated by Alantolactone



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Caption: Inhibition of NF-kB and MAPK pathways by Alantolactone.



Experimental Protocol: Investigation of Anti-Inflammatory Effects in Macrophages

This protocol provides a general framework to investigate the potential anti-inflammatory effects of **Galanolactone**.

Objective: To determine if **Galanolactone** can inhibit the production of pro-inflammatory mediators in lipopolysaccharide (LPS)-stimulated macrophages.

Materials:

- RAW 264.7 macrophage cell line
- DMEM supplemented with 10% FBS and antibiotics
- Lipopolysaccharide (LPS)
- Galanolactone
- Griess Reagent for nitric oxide (NO) measurement
- ELISA kits for TNF-α and IL-6
- MTT or similar cell viability assay reagents

Procedure:

- Seed RAW 264.7 cells in 96-well plates and allow them to adhere overnight.
- Pre-treat the cells with various concentrations of Galanolactone for 1 hour.
- Stimulate the cells with LPS (1 μg/mL) for 24 hours.
- Nitric Oxide (NO) Measurement: Collect the cell culture supernatant and measure NO
 production using the Griess reagent according to the manufacturer's instructions.
- Cytokine Measurement: Measure the levels of TNF- α and IL-6 in the supernatant using specific ELISA kits.



- Cell Viability: Perform an MTT assay on the remaining cells to assess any cytotoxic effects of Galanolactone.
- Analyze the data to determine the effect of Galanolactone on pro-inflammatory mediator production.

Potential Application: Anticancer Effects (Based on a Related Compound)

Similar to the anti-inflammatory properties, the anticancer potential of **Galanolactone** is not well-documented. However, Alantolactone has been shown to exhibit antiproliferative and proapoptotic effects in various cancer cell lines.[4][5][6][7][8][9] The proposed mechanisms involve the induction of reactive oxygen species (ROS) and modulation of signaling pathways like MAPK.[7][8][9]

Experimental Protocol: Cell Viability and Apoptosis Assay in Cancer Cell Lines

This protocol can be adapted to screen for the potential anticancer activity of **Galanolactone**.

Objective: To assess the effect of **Galanolactone** on the viability and induction of apoptosis in a cancer cell line (e.g., HCT116 colon cancer cells).

Materials:

- HCT116 or other suitable cancer cell line
- Appropriate cell culture medium and supplements
- Galanolactone
- MTT or MTS reagent for cell viability
- Annexin V-FITC/Propidium Iodide (PI) apoptosis detection kit
- Flow cytometer



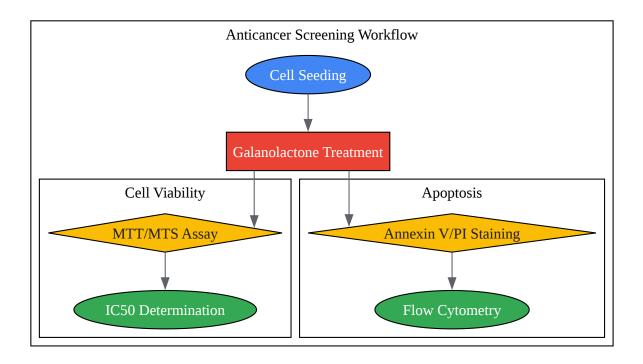
Procedure: Cell Viability Assay:

- Seed cancer cells in 96-well plates and allow them to attach.
- Treat the cells with a range of **Galanolactone** concentrations for 24, 48, and 72 hours.
- At each time point, add MTT or MTS reagent and incubate according to the manufacturer's protocol.
- Measure the absorbance to determine cell viability and calculate the IC50 value.

Apoptosis Assay:

- Seed cells in 6-well plates and treat with Galanolactone at concentrations around the determined IC50.
- After the desired incubation period (e.g., 24 hours), harvest the cells.
- Stain the cells with Annexin V-FITC and PI according to the kit manufacturer's instructions.
- Analyze the stained cells by flow cytometry to quantify the percentage of apoptotic cells.





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